

# crizotinib hydrochloride stability and storage best practices

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## Compound of Interest

Compound Name: *Crizotinib hydrochloride*

Cat. No.: *B1139233*

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## Crizotinib Hydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **crizotinib hydrochloride**.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **crizotinib hydrochloride**?

A1: Solid **crizotinib hydrochloride** is stable under recommended storage conditions.[1] For long-term storage, it is advised to keep it at -20°C for up to 3 years.[2] Alternatively, it can be stored at 4°C in a sealed container away from moisture.[1][3] For shipping purposes, storage at room temperature is acceptable for less than two weeks.[1] The commercially available formulation, XALKORI®, should be stored at a controlled room temperature of 20°C to 25°C (68°F to 77°F), with excursions permitted between 15°C to 30°C (59°F to 86°F).[4][5]

Q2: How should I store **crizotinib hydrochloride** solutions?

A2: The stability of **crizotinib hydrochloride** in solution depends on the solvent and storage temperature. For optimal stability, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles.[2]

- In solvent, store at -80°C for up to 6 months.[1][3]
- Alternatively, storage at -20°C for up to 1 month is also acceptable.[1][2][3]

Q3: What solvents are suitable for dissolving **crizotinib hydrochloride**?

A3: **Crizotinib hydrochloride** is soluble in several common laboratory solvents.

- DMSO: Soluble up to 97 mg/mL (199.26 mM). It is important to use fresh DMSO as moisture-absorbing DMSO can reduce solubility.[2]
- Water: Soluble up to 50 mg/mL (102.71 mM), which may require sonication to fully dissolve. [3]
- Ethanol: Used in combination with water for preparing standard solutions for experimental use.[6][7]

Q4: Is **crizotinib hydrochloride** sensitive to light or heat?

A4: **Crizotinib hydrochloride** is relatively stable under photolytic and thermal stress conditions.[8] However, significant degradation is observed under oxidative conditions.[6][7]

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Unexpected experimental results or loss of compound activity.	Improper storage leading to degradation.	Review the storage conditions of your solid compound and stock solutions. Ensure they align with the recommended temperatures and are protected from moisture.[1][2][3] Prepare fresh stock solutions if degradation is suspected.
Difficulty dissolving the compound.	Use of aged or moisture-absorbed solvent (e.g., DMSO).[2] Insufficient mixing.	Use fresh, high-purity solvents. For aqueous solutions, ultrasonication can aid in dissolution.[3]
Precipitation of the compound in cell culture media.	The final concentration of the organic solvent (e.g., DMSO) is too high.	Ensure the final concentration of the solvent in your experimental setup is low enough to maintain solubility and is not toxic to the cells.
Inconsistent results between experiments.	Repeated freeze-thaw cycles of stock solutions.	Aliquot stock solutions into single-use volumes to avoid repeated freezing and thawing, which can lead to degradation.[2]

## Experimental Protocols

### Forced Degradation Study Protocol

This protocol is based on studies investigating the stability of crizotinib under various stress conditions.[6][7]

Objective: To assess the stability of **crizotinib hydrochloride** under forced degradation conditions (acidic, alkaline, oxidative, thermal, and photolytic stress).

#### Materials:

- **Crizotinib hydrochloride**
- Ethanol (HPLC grade)
- Ultrapure water
- Hydrochloric acid (HCl), 0.5 M
- Sodium hydroxide (NaOH), 0.5 M
- Hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>), 10%
- Volumetric flasks
- Water bath or oven
- Photostability chamber
- RP-UHPLC-HRMS system

#### Procedure:

- Preparation of Stock Solution:
  - Accurately weigh 1 mg of **crizotinib hydrochloride** and transfer it to a 5 mL volumetric flask.
  - Dissolve the solid in 2 mL of ethanol.
  - Make up the volume to the mark with ultrapure water to achieve a final concentration of 200 µg/mL.[\[6\]](#)[\[7\]](#)
- Stress Conditions:
  - Acid Hydrolysis: To 2 mL of the stock solution, add 0.5 mL of 0.5 M HCl. After 6 hours at room temperature, neutralize the solution with 0.5 mL of 0.5 M NaOH and dilute to 5 mL with a 3:2 (v/v) mixture of water and ethanol.[\[6\]](#)[\[7\]](#)

- Alkaline Hydrolysis: To 2 mL of the stock solution, add 0.5 mL of 0.5 M NaOH. After 6 hours at room temperature, neutralize with 0.5 mL of 0.5 M HCl and dilute to 5 mL with the diluent.[\[6\]](#)[\[7\]](#)
- Oxidative Degradation: Mix 2 mL of the stock solution with 1 mL of 10% H<sub>2</sub>O<sub>2</sub>. After 6 hours at room temperature, dilute to 5 mL with the diluent.[\[6\]](#)[\[7\]](#)
- Thermal Degradation (Liquid): Keep 2 mL of the stock solution in a water bath at 80°C for 6 hours. Dilute the resulting solution to 5 mL with the diluent.[\[7\]](#)
- Thermal Degradation (Solid): Expose solid crizotinib to dry heat at 100°C for 24 hours. Then, prepare a 200 µg/mL solution as described in step 1.[\[7\]](#)
- Photolytic Degradation: Expose the crizotinib solution to light in a photostability simulator.
- Analysis:
  - Analyze all samples using a validated RP-UHPLC-HRMS method to identify and quantify any degradation products.

## Data Presentation

Table 1: Recommended Storage Conditions for **Crizotinib Hydrochloride**

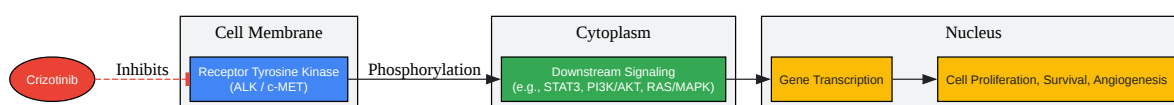
Form	Storage Temperature	Duration	Special Conditions
Solid	-20°C	3 years	Powder
4°C	Not specified	Sealed storage, away from moisture <a href="#">[1]</a> <a href="#">[3]</a>	
Room Temperature (15-30°C)	< 2 weeks	For shipping <a href="#">[1]</a>	
In Solvent	-80°C	6 months	Aliquot to avoid freeze-thaw <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
-20°C	1 month	Aliquot to avoid freeze-thaw <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>	

Table 2: Summary of Crizotinib Stability under Forced Degradation

Stress Condition	Observation
Acidic Hydrolysis	Stable
Alkaline Hydrolysis	Stable
Oxidative Stress	Significant Degradation[6][7]
Thermal Stress	Stable
Photolytic Stress	Stable

## Visualizations

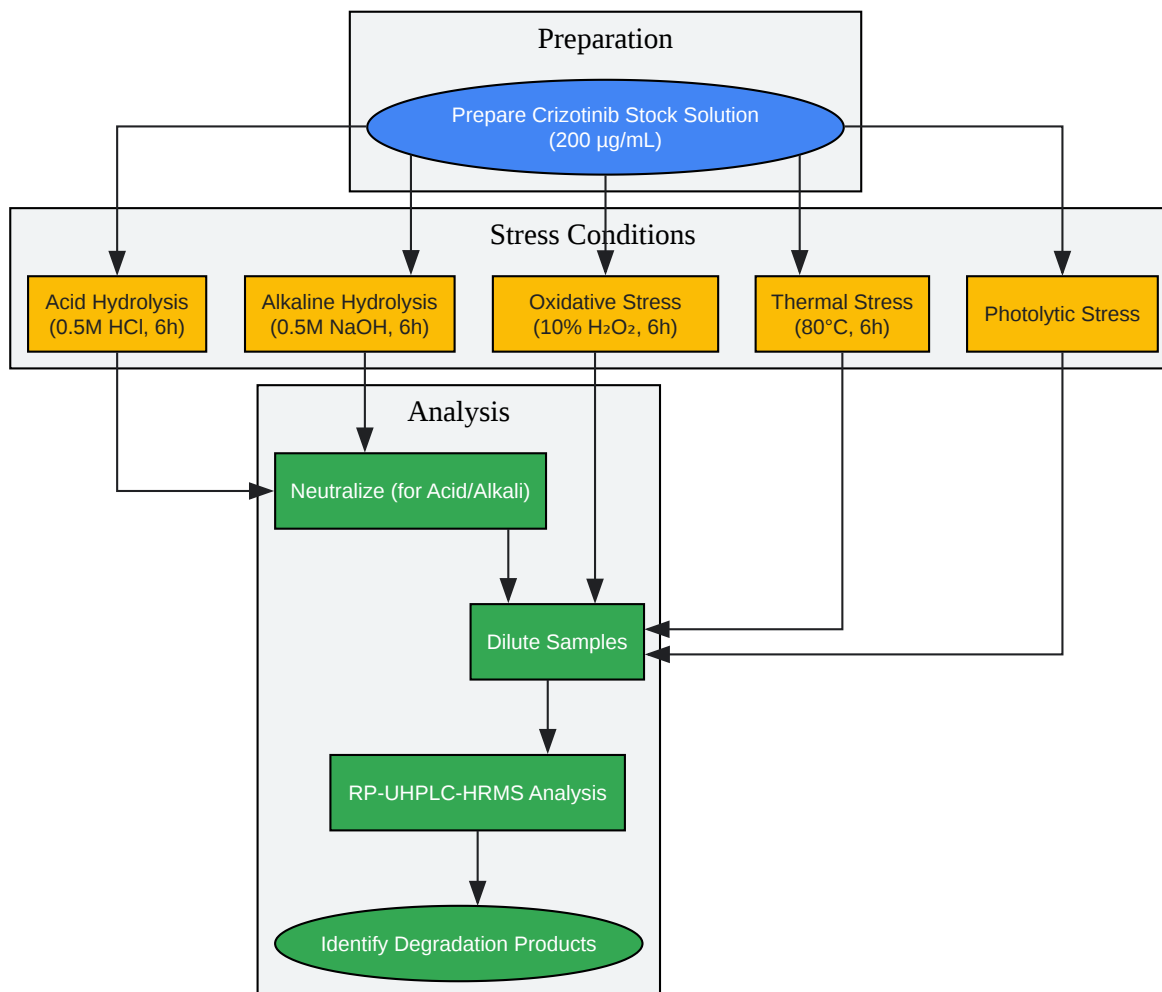
### Crizotinib Signaling Pathway Inhibition



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Caption: Crizotinib inhibits ALK and c-MET receptor tyrosine kinases.

## Experimental Workflow for Forced Degradation Study



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Caption: Workflow for assessing crizotinib stability under stress.

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